

An In-depth Technical Guide to the Safety and Handling of 2-Nitroazobenzene

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Compound of Interest

Compound Name: 2-Nitroazobenzene

Cat. No.: B8693682

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2-Nitroazobenzene**, a chemical compound utilized in various research and development applications. Due to the limited availability of specific toxicological data for this compound, this document also draws upon information from structurally related aromatic nitro compounds to provide a thorough overview of potential hazards and necessary precautions.

Hazard Identification and Classification

2-Nitroazobenzene is classified as an irritant. Direct contact can cause irritation to the skin, eyes, and respiratory system.^[1] While specific acute toxicity data for **2-Nitroazobenzene** is not readily available, related aromatic nitro compounds are known to be toxic if swallowed, in contact with skin, or if inhaled.^[1] Some aromatic nitro compounds are also suspected of causing cancer and reproductive toxicity. Therefore, it is crucial to handle **2-Nitroazobenzene** with a high degree of caution.

GHS Hazard Statements:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation. [cite:
- H335: May cause respiratory irritation.^[1]

Physical and Chemical Properties

A summary of the known physical and chemical properties of **2-Nitroazobenzene** is provided in the table below.

Property	Value
Molecular Formula	C ₁₂ H ₉ N ₃ O ₂
Molecular Weight	227.22 g/mol
Appearance	Not specified
Odor	Not specified
Melting Point	Not available
Boiling Point	Not available
Flash Point	Not available
Solubility	Not available

Toxicological Data

Specific quantitative toxicological data for **2-Nitroazobenzene**, such as LD50 and LC50 values, are not available.^[1] However, data for the related compound, nitrobenzene, is provided below for context. Aromatic nitro compounds are generally absorbed through the skin and can cause methemoglobinemia, a condition where the blood's ability to carry oxygen is reduced.

Compound	Route	Species	LD50/LC50
Nitrobenzene	Oral	Mouse	590 mg/kg
Nitrobenzene	Dermal	Rat	2100 mg/kg
Nitrobenzene	Dermal	Rabbit	760 mg/kg

Experimental Protocols and Handling Precautions

Strict adherence to safety protocols is mandatory when handling **2-Nitroazobenzene**.

Personal Protective Equipment (PPE)

A diagram illustrating the recommended PPE for handling **2-Nitroazobenzene** is provided below.

Figure 1: Recommended Personal Protective Equipment Workflow.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[1] Wash hands thoroughly after handling. Avoid breathing dust or fumes. Use only in a well-ventilated area, preferably a chemical fume hood.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances and sources of ignition.

First Aid Measures

A logical workflow for first aid response is depicted below.

Figure 2: First Aid Response Workflow.

Accidental Release Measures

In case of a spill, prevent further leakage if it is safe to do so.[2] Absorb the spill with an inert material and place it into a suitable disposal container.[2] Do not let the product enter drains or waterways.[2]

Potential Signaling Pathways in Toxicity

The toxicity of aromatic nitro compounds is often linked to their metabolic activation. The following diagram illustrates a generalized metabolic pathway for nitroaromatic compounds, which may be relevant for understanding the potential toxicity of **2-Nitroazobenzene**. The primary mechanism involves the reduction of the nitro group.[3]

Figure 3: Generalized Metabolic Activation of Nitroaromatic Compounds.

The reduction of the nitro group can lead to the formation of reactive intermediates, such as N-hydroxylamines, which can bind to DNA and other macromolecules, potentially leading to cellular damage and carcinogenicity.[3]

Disposal Considerations

Dispose of **2-Nitroazobenzene** and its containers in accordance with local, regional, and national regulations.[2] It is recommended to use a licensed professional waste disposal service.

Conclusion

While specific toxicological data for **2-Nitroazobenzene** is limited, its classification as an irritant and the known hazards of related aromatic nitro compounds necessitate stringent safety precautions. Researchers, scientists, and drug development professionals must employ appropriate engineering controls, personal protective equipment, and handling procedures to minimize exposure and mitigate risks. Understanding the potential metabolic activation pathways can further inform risk assessment and the development of safe laboratory practices.

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